

Synthesis of 2,2'-Dichlorobenzil from 2-Chlorobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,2'-Dichlorobenzil

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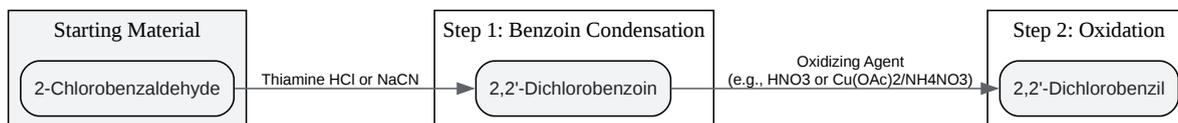
This technical guide outlines a robust two-step synthesis route for the preparation of **2,2'-Dichlorobenzil**, a valuable building block in organic and medicinal chemistry, starting from the readily available precursor, 2-chlorobenzaldehyde. The synthesis involves an initial benzoin condensation to form the intermediate 2,2'-dichlorobenzoin, followed by its oxidation to the final α -diketone product. This document provides detailed experimental protocols for two effective methods for each step, allowing for flexibility in reagent choice and reaction conditions.

Core Synthesis Pathway

The overall synthesis proceeds in two distinct stages:

- **Step 1: Benzoin Condensation.** Two molecules of 2-chlorobenzaldehyde undergo a condensation reaction to form 2,2'-dichlorobenzoin. This reaction is typically catalyzed by either a cyanide salt or thiamine hydrochloride (Vitamin B1).
- **Step 2: Oxidation.** The α -hydroxyketone group of 2,2'-dichlorobenzoin is oxidized to an α -diketone, yielding the target compound, **2,2'-Dichlorobenzil**. This transformation can be efficiently achieved using oxidizing agents such as nitric acid or a copper(II) acetate/ammonium nitrate system.

A schematic representation of this synthesis route is provided below.



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Figure 1. Overall synthesis pathway for **2,2'-Dichlorobenzil** from 2-chlorobenzaldehyde.

Step 1: Synthesis of 2,2'-Dichlorobenzoin (Benzoin Condensation)

The benzoin condensation of 2-chlorobenzaldehyde can be effectively catalyzed by either thiamine hydrochloride, a greener alternative, or traditional cyanide catalysis.

Method A: Thiamine Hydrochloride Catalysis

This method utilizes the vitamin B1 derivative, thiamine hydrochloride, as a catalyst, which is a safer and more environmentally benign option compared to cyanide.[1]

Experimental Protocol:

- In a round-bottom flask, dissolve thiamine hydrochloride (0.05 equivalents) in water.
- Add 95% ethanol to the flask and cool the solution in an ice bath.
- Slowly add a 3 M sodium hydroxide solution dropwise while maintaining a low temperature.
- To this basic solution, add 2-chlorobenzaldehyde (1.0 equivalent).
- Heat the reaction mixture at 60-65°C for 1.5-2 hours.[2]
- After the reaction is complete, cool the mixture to room temperature and then in an ice bath to induce crystallization.
- Collect the precipitated 2,2'-dichlorobenzoin by vacuum filtration.

- Wash the solid with cold water and recrystallize from an ethanol/water mixture to obtain the purified product.

Method B: Cyanide Catalysis

Cyanide-catalyzed benzoin condensation is a classic and highly effective method.[3]

Caution: This reaction should be performed in a well-ventilated fume hood by trained personnel due to the highly toxic nature of cyanide salts.

Experimental Protocol:

- In a round-bottom flask equipped with a reflux condenser, dissolve sodium cyanide (0.1 equivalents) in a mixture of 95% ethanol and water.
- Add 2-chlorobenzaldehyde (1.0 equivalent) to the solution.
- Heat the mixture to reflux for 30-45 minutes.
- Cool the reaction mixture to room temperature, and then in an ice bath to facilitate the crystallization of the product.
- Collect the crude 2,2'-dichlorobenzoin by vacuum filtration and wash with cold water.
- Recrystallize the product from 95% ethanol to yield pure 2,2'-dichlorobenzoin.

Parameter	Method A: Thiamine Catalysis	Method B: Cyanide Catalysis
Catalyst	Thiamine Hydrochloride	Sodium Cyanide
Base	Sodium Hydroxide	-
Solvent	Ethanol/Water	Ethanol/Water
Temperature	60-65°C[2]	Reflux
Reaction Time	1.5-2 hours[2]	30-45 minutes
Typical Yield	Moderate to High	High (often >90% for benzaldehyde)

Table 1. Comparison of reaction conditions for the synthesis of 2,2'-dichlorobenzoin.

Step 2: Synthesis of 2,2'-Dichlorobenzil (Oxidation)

The intermediate, 2,2'-dichlorobenzoin, can be oxidized to the final product, **2,2'-Dichlorobenzil**, using several methods. Two common and effective procedures are detailed below.

Method C: Nitric Acid Oxidation

Oxidation with concentrated nitric acid is a straightforward and high-yielding method for converting benzoin to benzil.^{[3][4][5][6][7][8][9]} Caution: This reaction produces toxic nitrogen oxide fumes and should be performed in a fume hood.

Experimental Protocol:

- Place 2,2'-dichlorobenzoin (1.0 equivalent) in a round-bottom flask.
- Carefully add concentrated nitric acid (approximately 3.5 mL per gram of benzoin).
- Heat the mixture in a water bath at approximately 100°C for about 1 hour, or until the evolution of brown nitrogen oxide gases ceases.^[5]
- Cool the reaction mixture and pour it into a beaker of cold water to precipitate the crude product.
- Collect the yellow solid by vacuum filtration and wash thoroughly with cold water to remove residual acid.
- Recrystallize the crude **2,2'-Dichlorobenzil** from ethanol to obtain the purified product.

Method D: Copper(II) Acetate/Ammonium Nitrate Oxidation

This catalytic system provides a milder alternative to nitric acid for the oxidation of benzoin.^{[2][10][11][12][13]}

Experimental Protocol:

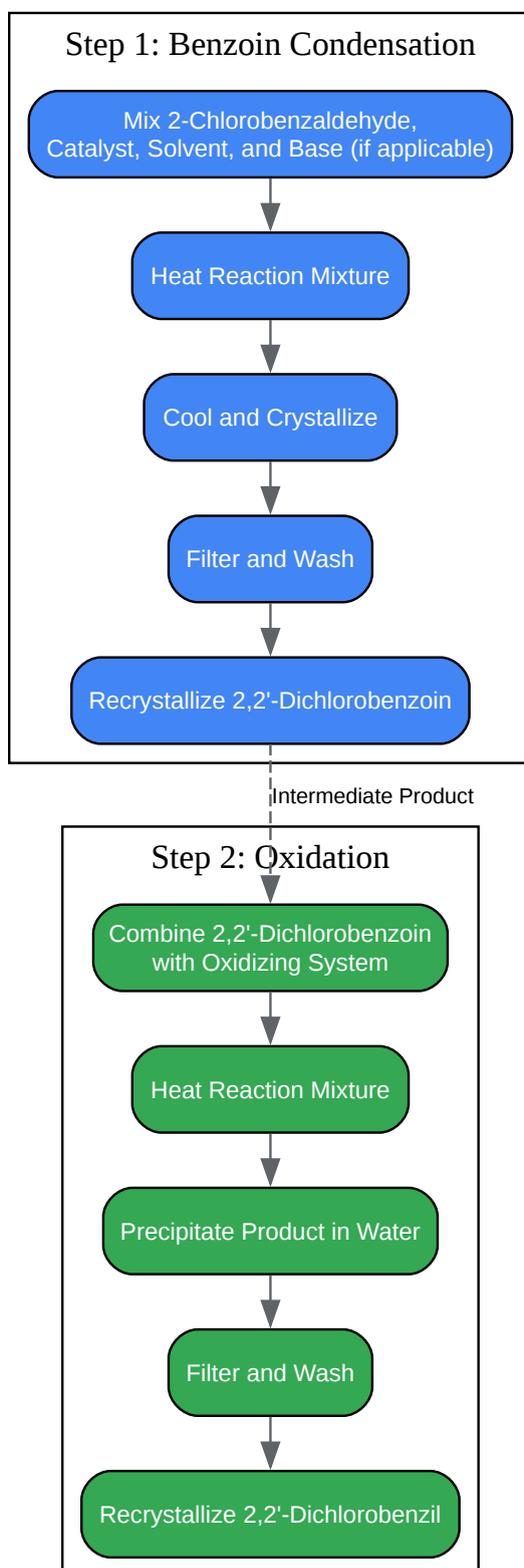
- In a round-bottom flask, combine 2,2'-dichlorobenzoin (1.0 equivalent), ammonium nitrate (0.5 equivalents), and a catalytic amount of copper(II) acetate in 80% aqueous acetic acid.[2][10]
- Heat the mixture to reflux with stirring for 1-1.5 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and then in an ice bath to crystallize the product.
- Collect the crude **2,2'-Dichlorobenzil** by vacuum filtration and wash with cold water.
- Recrystallize the product from ethanol to obtain pure **2,2'-Dichlorobenzil**.

Parameter	Method C: Nitric Acid Oxidation	Method D: Copper(II) Acetate/Ammonium Nitrate
Oxidizing Agent	Concentrated Nitric Acid	Ammonium Nitrate
Catalyst	None	Copper(II) Acetate
Solvent	None (reagent acts as solvent)	80% Acetic Acid
Temperature	~100°C[5]	Reflux
Reaction Time	~1 hour[5]	1-1.5 hours
Typical Yield	High (often 85-95%)[4][5]	High (often >85%)

Table 2. Comparison of reaction conditions for the synthesis of **2,2'-Dichlorobenzil**.

Experimental Workflow

The following diagram illustrates the general experimental workflow for the synthesis of **2,2'-Dichlorobenzil**.



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Figure 2. General experimental workflow for the two-step synthesis.

Conclusion

The synthesis of **2,2'-Dichlorobenzil** from 2-chlorobenzaldehyde is a reliable and efficient two-step process. The initial benzoin condensation can be performed using either thiamine hydrochloride for a greener approach or sodium cyanide for a more traditional and often higher-yielding method. The subsequent oxidation of the 2,2'-dichlorobenzoin intermediate is effectively accomplished with either concentrated nitric acid or a milder copper(II) acetate/ammonium nitrate system. The choice of methodology for each step can be tailored to the specific requirements of the laboratory in terms of safety, environmental considerations, and desired yield. The protocols provided in this guide offer robust starting points for the successful synthesis of this important chemical intermediate.

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